quantification of 1-Anilinocyclohexanecarbonitrile in complex mixtures

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Compound of Interest

Compound Name:	*1-Anilinocyclohexanecarbonitrile*
CAS No.:	*64269-06-3*
Cat. No.:	*B183713*

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Application Note & Protocol

Topic: Quantification of **1-Anilinocyclohexanecarbonitrile** in Complex Mixtures

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

1-Anilinocyclohexanecarbonitrile (ACC) is a key precursor in the clandestine synthesis of Phencyclidine (PCP), a potent dissociative anesthetic with a high potential for abuse. The accurate quantification of ACC in complex matrices, such as seized materials from illicit laboratories, is critical for forensic investigations, intelligence gathering, and prosecuting criminal activities. These complex mixtures often contain unreacted starting materials, synthesis by-products, and various adulterants, posing significant analytical challenges. This document provides a robust, validated protocol for the quantification of ACC using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a technique renowned for its superior sensitivity and specificity. An alternative Gas Chromatography-Mass Spectrometry

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(GC-MS) method is also discussed. The protocols herein are designed to be self-validating, incorporating rigorous quality control measures and adhering to international standards for analytical method validation to ensure data integrity and trustworthiness.[1][2][3]

Introduction: The Analytical Imperative

1-Anilinocyclohexanecarbonitrile is the immediate chemical forerunner to PCP, synthesized via the reaction of cyclohexanone, aniline, and a cyanide source. Its presence in seized materials is a strong indicator of illicit PCP production.[4] Quantifying ACC is not merely an identification task; it provides crucial information about the scale, efficiency, and potential output of a clandestine operation. The primary analytical challenge lies in selectively and accurately measuring ACC concentrations within a chemically "noisy" environment. The choice of analytical methodology must prioritize specificity—the ability to measure the analyte unequivocally in the presence of other components.[1][5]

This guide details an LC-MS/MS method that leverages its inherent selectivity and sensitivity, making it the gold standard for this application.[6][7][8] The principles discussed are grounded in established validation guidelines from the International Council for Harmonisation (ICH) and the United Nations Office on Drugs and Crime (UNODC), ensuring the generated data is defensible and reliable.[1][9][10]

Foundational Principles: Why LC-MS/MS?

The selection of an analytical technique is the most critical decision in method development. While Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful tool, it often requires derivatization for polar, non-volatile compounds to improve chromatographic behavior.[11] ACC, containing a polar nitrile group, can benefit from this, but derivatization adds complexity and potential for error.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is chosen here for several key reasons:

- High Specificity: Tandem MS (MS/MS) allows for Multiple Reaction Monitoring (MRM), where a specific precursor ion of ACC is selected and fragmented, and only a characteristic product ion is monitored. This two-stage filtering process virtually eliminates matrix interferences.[6][12]

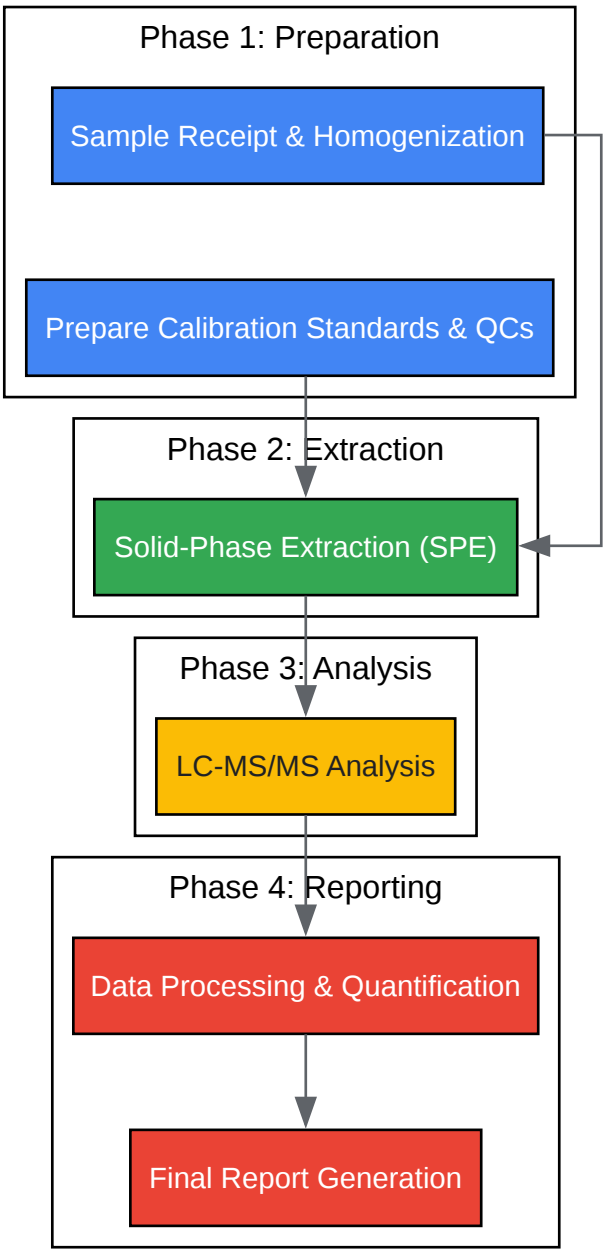
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- High Sensitivity: LC-MS/MS can achieve Limits of Detection (LOD) in the sub-nanogram per milliliter (ng/mL) range, essential for detecting trace amounts of ACC.[6][8]
- No Derivatization Required: ACC can be analyzed directly, simplifying sample preparation and reducing analysis time.[7][13]
- Robustness: Modern LC-MS/MS systems are highly reliable and suited for high-throughput laboratories.

Overall Analytical Workflow

The entire process, from sample receipt to final data reporting, follows a structured, multi-step workflow designed to ensure accuracy and traceability.

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Caption: High-level workflow for ACC quantification.

Protocol: Sample Preparation using Solid-Phase Extraction (SPE)

The goal of sample preparation is to isolate ACC from the complex matrix, remove interferences, and concentrate the analyte. Solid-Phase Extraction (SPE) is an effective and

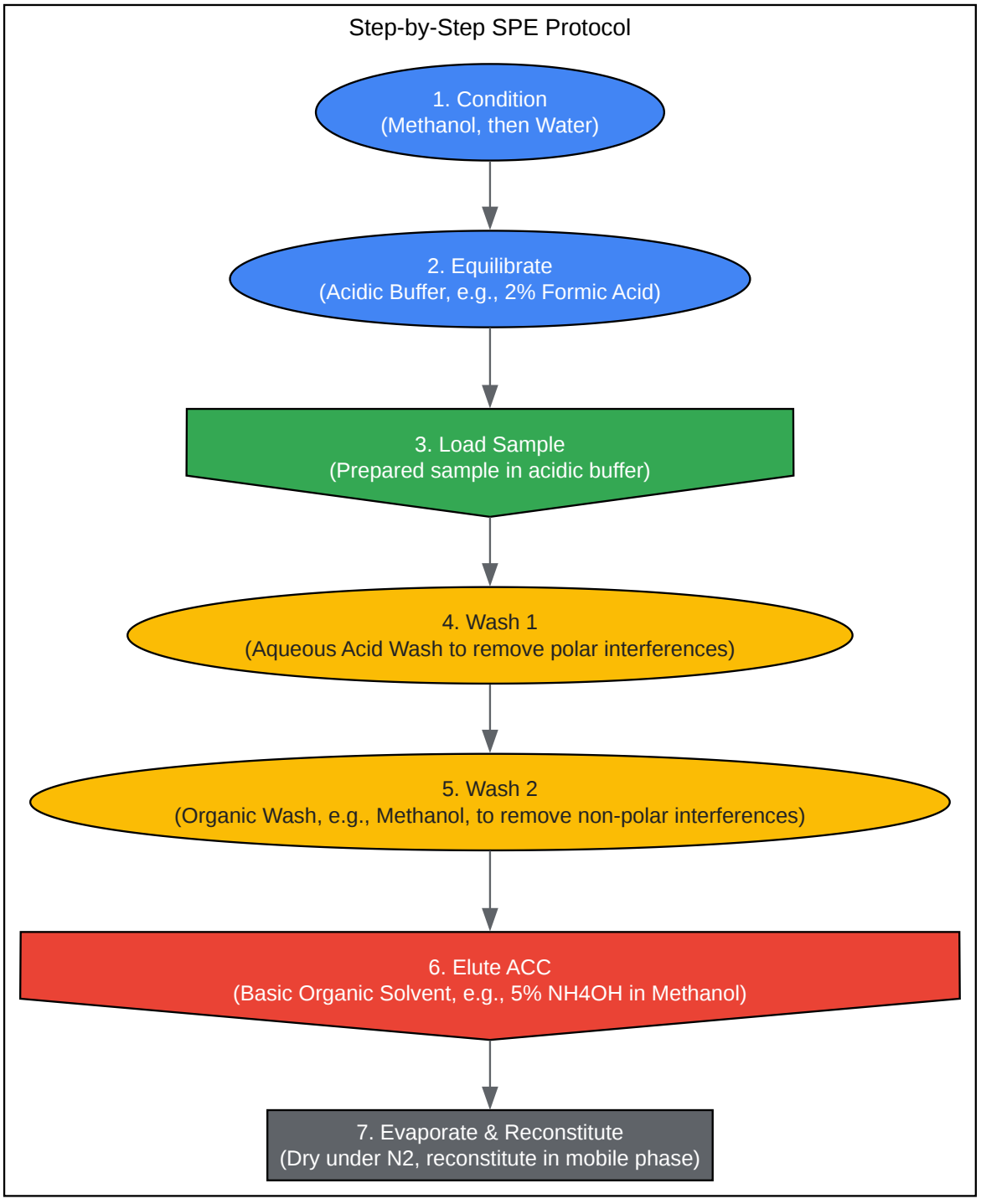
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reproducible technique for this purpose.[6][7] We will use a mixed-mode polymeric cation exchange sorbent, which leverages both reversed-phase and ion-exchange retention mechanisms for superior cleanup.

Rationale for Sorbent Choice: ACC is a weak base and can be protonated under acidic conditions, allowing it to bind strongly to the cation exchange functional groups on the sorbent. Interfering neutral or acidic compounds can be washed away. The analyte is then eluted with a basic organic solvent.[7]

Detailed SPE Workflow

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Caption: Detailed workflow for Solid-Phase Extraction.

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Step-by-Step Protocol

Materials:

- Mixed-mode cation exchange SPE cartridges (e.g., 30 mg, 1 mL)
- ACC analytical standard
- Internal Standard (IS): ACC-d5 (if available) or a structurally similar compound like PCP-d5.
- Methanol, Acetonitrile (HPLC or MS grade)
- Formic Acid, Ammonium Hydroxide
- Reagent grade water
- Vortex mixer, Centrifuge, Nitrogen evaporator

Procedure:

- Sample Preparation: Accurately weigh ~10 mg of the homogenized seized material into a glass tube. Add 1 mL of methanol, vortex for 2 minutes, and centrifuge at 3000 rpm for 5 minutes. Transfer the supernatant to a new tube.
- Internal Standard Spiking: Add a known amount of internal standard (e.g., 50 µL of a 1 µg/mL solution) to the supernatant, as well as to all calibration standards and quality control (QC) samples.
- Dilution & Acidification: Dilute the sample extract 1:10 with 2% formic acid in water. This ensures ACC is protonated and ready to bind to the SPE sorbent.
- SPE Cartridge Conditioning: Condition the SPE cartridge by passing 1 mL of methanol followed by 1 mL of reagent grade water.
- SPE Cartridge Equilibration: Equilibrate the cartridge with 1 mL of 2% formic acid.
- Sample Loading: Load the diluted, acidified sample extract onto the cartridge at a slow, steady flow rate (~1 mL/min).

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- Washing:
  - Wash 1: Pass 1 mL of 2% formic acid to remove polar impurities.
  - Wash 2: Pass 1 mL of methanol to remove non-polar, non-basic impurities. Dry the cartridge under vacuum for 5 minutes.
- Elution: Elute the ACC and IS with 1 mL of a freshly prepared solution of 5% ammonium hydroxide in methanol into a clean collection tube.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 90:10 Water:Methanol with 0.1% formic acid).[7] Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

Protocol: LC-MS/MS Instrumental Analysis

The following parameters provide a robust starting point for the analysis of ACC. Optimization may be required depending on the specific instrumentation used.

Instrumental Parameters

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Parameter Category	Setting	Rationale
Liquid Chromatography		
Column	C18 Column (e.g., 2.1 x 50 mm, 2.7 µm)	Provides excellent reversed-phase retention and peak shape for compounds like ACC.[7]
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier promotes analyte ionization (positive mode) and improves peak shape.
Mobile Phase B	0.1% Formic Acid in Methanol	
Flow Rate	0.4 mL/min	A typical flow rate for a 2.1 mm ID column, balancing speed and efficiency.
Gradient	10% B to 95% B over 5 min, hold 2 min, re-equilibrate	A gradient ensures that analytes with different polarities are effectively separated and eluted.
Column Temperature	40 °C	Elevated temperature reduces mobile phase viscosity and can improve peak shape and reproducibility.[6]
Injection Volume	5 µL	
Mass Spectrometry		
Ionization Mode	Electrospray Ionization, Positive (ESI+)	ACC contains a basic nitrogen atom, which is readily protonated in an acidic mobile phase.
Capillary Voltage	3.0 kV	Optimized for efficient ion generation.[6]
Source Temperature	120 °C	

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Desolvation Temp	450 °C	Ensures efficient solvent evaporation and analyte desolvation.[6]
Scan Type	Multiple Reaction Monitoring (MRM)	Provides the highest level of specificity and sensitivity for quantification.[6][8]

MRM Transitions for Quantification

The selection of precursor and product ions is fundamental to the MS/MS method. The precursor ion is typically the protonated molecule $[M+H]^+$. This ion is then fragmented in the collision cell, and specific, stable product ions are monitored.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Purpose
ACC	215.1	188.1	15	Quantifier (loss of HCN)
ACC	215.1	91.1	35	Qualifier
ACC-d5 (IS)	220.1	193.1	15	Quantifier

Note: These values are theoretical and must be optimized empirically on the specific mass spectrometer being used.

Method Validation: Ensuring Trustworthiness

A method is only useful if its performance is understood and documented. Validation demonstrates that the analytical procedure is suitable for its intended purpose.[3][9] The following parameters must be assessed according to established guidelines.[1][10]

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Validation Parameter	Description & Procedure	Acceptance Criteria
Specificity	Analyze blank matrix samples and matrix spiked with potential interferents to ensure no peaks co-elute with ACC or the IS.	No significant peaks (>20% of LLOQ) at the retention time of the analyte or IS.[1]
Linearity & Range	Analyze calibration standards at a minimum of 5 concentration levels. Plot the peak area ratio (Analyte/IS) vs. concentration and perform a linear regression.	Correlation coefficient (r^2) > 0.995.
Accuracy	Analyze QC samples at low, mid, and high concentrations (n=5). Calculate the percent recovery of the known concentration.	Mean recovery within ±15% of the nominal value (±20% at LLOQ).[6][8]
Precision	Repeatability: Analyze QC samples (n=5) in a single run. Intermediate Precision: Repeat on a different day with a different analyst.	Coefficient of Variation (CV) or Relative Standard Deviation (RSD) ≤ 15% (≤ 20% at LLOQ).[6][8]
Limit of Quantitation (LOQ)	The lowest concentration on the calibration curve that can be measured with acceptable accuracy and precision.	Signal-to-noise ratio > 10; must meet accuracy and precision criteria.
Limit of Detection (LOD)	The lowest concentration that can be reliably detected. Determined as the concentration with a signal-to-noise ratio of 3.	S/N ≥ 3.

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Alternative Method: Gas Chromatography-Mass Spectrometry (GC-MS)

For laboratories where LC-MS/MS is unavailable, GC-MS offers a viable alternative.[2]

- Principle: GC separates compounds based on their volatility and interaction with a stationary phase. The separated compounds are then ionized (typically by Electron Ionization - EI) and detected by a mass spectrometer.
- Sample Preparation: The same SPE protocol can be used. However, the final reconstituted sample should be in a volatile solvent like ethyl acetate. Derivatization may be beneficial but is not always necessary.
- GC-MS Parameters:
  - Column: A non-polar capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms, 30 m x 0.25 mm).[14]
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 100 °C, ramp to 280 °C at 15 °C/min.
  - Carrier Gas: Helium.
  - MS Mode: Scan mode for initial identification, followed by Selected Ion Monitoring (SIM) for quantification to improve sensitivity. Characteristic ions for ACC would be selected for monitoring.

Causality: The heated inlet and oven in GC vaporize the sample for separation in the gas phase. The choice of a non-polar column is based on the generally non-polar structure of the ACC molecule, aside from the nitrile group.

Data Analysis and Quantification

- Generate Calibration Curve: Using the data from the calibration standards, generate a linear regression curve of peak area ratio (ACC/IS) versus concentration.

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- Calculate Sample Concentrations: For each unknown sample, determine the peak area ratio of ACC to the IS. Use the regression equation from the calibration curve to calculate the concentration of ACC in the sample.
- Apply Dilution Factors: Remember to multiply the calculated concentration by any dilution factors used during sample preparation to obtain the final concentration in the original, undiluted material.
- QC Check: Ensure that all QC samples included in the run meet the pre-defined accuracy and precision criteria. If QCs fail, the entire batch of samples must be re-analyzed.

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